

In-Depth Technical Guide: Safety and Handling of 1,2-Diethyl-4-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diethyl-4-iodobenzene

Cat. No.: B15307993

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Disclaimer: Specific safety and toxicological data for **1,2-Diethyl-4-iodobenzene** is not readily available in public databases. This guide is compiled from information on structurally similar compounds, including diethylbenzene isomers and iodinated aromatic compounds. The 1,2-diethylbenzene moiety is of particular concern due to its known neurotoxic potential. All handling of this chemical should be conducted with extreme caution by trained professionals in a controlled laboratory setting.

Chemical Identity and Physical Properties

A summary of known and predicted physical and chemical properties for **1,2-Diethyl-4-iodobenzene** and related compounds is presented below. Data for the target compound is limited; therefore, properties of analogous substances are provided for guidance.

Property	1,2-Diethyl-4-iodobenzene	1,2-Diethylbenzene	Iodobenzene
Molecular Formula	C ₁₀ H ₁₃ I	C ₁₀ H ₁₄	C ₆ H ₅ I
Molecular Weight	260.11 g/mol	134.22 g/mol	204.01 g/mol
CAS Number	288101-46-2	135-01-3	591-50-4
Appearance	Not specified (likely a liquid)	Colorless liquid	Colorless liquid
Boiling Point	Not available	183-184 °C	188 °C
Melting Point	Not available	-31 °C	-29 °C[1]
Flash Point	Not available	59 °C (closed cup)	74 °C
Density	Not available	0.88 g/cm ³	1.83 g/cm ³
Solubility	Not available	Insoluble in water	Insoluble in water

Hazard Identification and GHS Classification

A definitive GHS classification for **1,2-Diethyl-4-iodobenzene** is not available. The following classification is inferred from the known hazards of its structural components.

Pictograms:

- Health Hazard: Due to the neurotoxic potential of the 1,2-diethylbenzene moiety.
- Irritant: For potential skin and eye irritation.
- Flammable: Based on related diethylbenzene isomers.
- Environmental Hazard: Aromatic compounds can be toxic to aquatic life.

Signal Word: Danger

Hazard Statements:

- H304: May be fatal if swallowed and enters airways.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H361: Suspected of damaging fertility or the unborn child. (Based on potential for neurotoxicity).
- H372: Causes damage to the peripheral nervous system through prolonged or repeated exposure. (Inferred from 1,2-diethylbenzene).
- H410: Very toxic to aquatic life with long lasting effects.[\[2\]](#)

Precautionary Statements:

- P201: Obtain special instructions before use.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P308+P313: IF exposed or concerned: Get medical advice/attention.

Toxicological Information

The most significant toxicological concern for **1,2-Diethyl-4-iodobenzene** stems from the 1,2-diethylbenzene portion of the molecule.

- Neurotoxicity: 1,2-Diethylbenzene is the most toxic of the diethylbenzene isomers.[3] Its critical effect is peripheral neurotoxicity, which is caused by its metabolic conversion to a gamma-diketone, 1,2-diacetylbenzene.[3] This metabolite can react with proteins, leading to nerve damage.[3]
- Observed Effects in Animal Studies (1,2-Diethylbenzene):
 - Oral administration to rats resulted in body weight loss, blue discoloration of skin and urine, unsteady gait, and paralysis of the hind legs.[3]
 - Subchronic inhalation and oral studies in rats with diethylbenzene mixtures containing the 1,2-isomer showed subclinical neurotoxicity at all concentrations and doses tested.[3]
- Acute Toxicity: While specific LD50 data for **1,2-Diethyl-4-iodobenzene** is unavailable, related compounds suggest moderate acute toxicity. For iodobenzene, the oral LD50 in rats is 1749 mg/kg.[1] For 1,4-diethylbenzene, oral administration of 2000 mg/kg in rats caused no deaths, but did lead to decreased spontaneous motor activity.[4]

Handling and Storage

Engineering Controls:

- Work with this compound should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene) and a lab coat.
- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents.
- Protect from light, as iodinated compounds can be light-sensitive.

Accidental Release and First Aid Measures

Accidental Release:

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways.

First Aid:

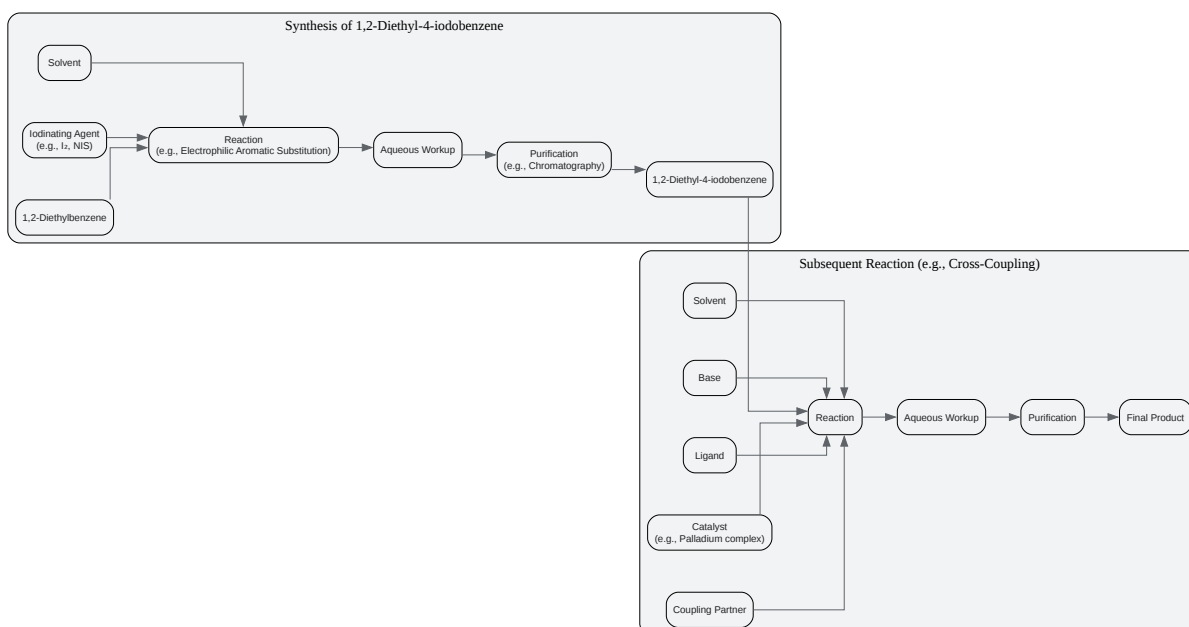
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of **1,2-Diethyl-4-iodobenzene** are not widely available in the reviewed literature. However, a general workflow for a hypothetical synthesis and subsequent reaction can be visualized.

A common method for the synthesis of aryl iodides is through the iodination of an aromatic compound. For a subsequent reaction, such as a cross-coupling reaction, the following general workflow would apply.



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Caption: General workflow for the synthesis and subsequent reaction of **1,2-Diethyl-4-iodobenzene**.

Signaling Pathways and Biological Activity

There is no information available in the searched literature regarding the involvement of **1,2-Diethyl-4-iodobenzene** in any specific biological signaling pathways or its broader biological activity, other than the inferred neurotoxicity. Research in this area would be required to elucidate any such effects.

Due to the lack of data on specific signaling pathways, a diagram cannot be provided.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is likely to be classified as hazardous waste. Do not dispose of it down the drain or into the environment.

This technical guide provides a summary of the available safety and handling information for **1,2-Diethyl-4-iodobenzene**, primarily based on data from structurally related compounds. Researchers, scientists, and drug development professionals should exercise extreme caution and implement robust safety protocols when handling this compound due to its potential for neurotoxicity.

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